

performance comparison of different anions with 1-Butyl-1-methylpyrrolidinium cation

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Compound of Interest

Compound Name: **1-Butyl-1-methylpyrrolidinium**

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A Comparative Guide to Anion Performance with the **1-Butyl-1-methylpyrrolidinium** Cation

For researchers, scientists, and drug development professionals exploring the vast potential of ionic liquids (ILs), the choice of anion is a critical determinant of the physicochemical properties and, ultimately, the performance of the IL in a specific application. This guide provides an objective comparison of various anions paired with the **1-Butyl-1-methylpyrrolidinium** ([BMPL] or [C4C1Pyrr]) cation, a common and promising cation for a range of applications, including as solvents for active pharmaceutical ingredients (APIs) and in electrochemical systems.^{[1][2]} The data presented herein is supported by experimental findings from various studies.

Physicochemical Properties: A Comparative Analysis

The anion's structure and properties significantly influence the resulting ionic liquid's characteristics. The following tables summarize key quantitative data for several common anions paired with the **1-Butyl-1-methylpyrrolidinium** cation, allowing for a direct comparison of their performance.

Table 1: General and Thermal Properties

Anion	Formula	Molecular Weight (g/mol)	Melting Point (°C)	Decomposition Temperature (°C)
Bis(trifluoromethylsulfonyl)imide ([TFSI] ⁻ or [NTf ₂] ⁻)	C ₂ F ₆ NO ₄ S ₂ ⁻	422.40[3]	-6[4]	>250[5]
Dicyanamide ([dca] ⁻)	C ₂ N ₃ ⁻	208.31	< -50[6]	~250[5]
Hexafluorophosphate ([PF ₆] ⁻)	F ₆ P ⁻	287.23	84 - 88[7]	>200[5]
Tetrafluoroborate ([BF ₄] ⁻)	BF ₄ ⁻	229.07[8]	155[9]	Not specified
Chloride ([Cl] ⁻)	Cl ⁻	177.71[1]	~198[1]	~283-294 (for bromide)[1]
Trifluoromethylsulfonate ([OTf] ⁻)	CF ₃ SO ₃ ⁻	Not specified	Not specified	Not specified
Butyl Sulfate ([BuSO ₄] ⁻)	C ₄ H ₉ SO ₄ ⁻	Not specified	Not specified	Not specified

Table 2: Transport and Physicochemical Properties (at 25°C where available)

Anion	Density (g/cm ³)	Viscosity (mPa·s)	Conductivity (mS/cm)
Bis(trifluoromethylsulfonyl)imide ([TFSI] ⁻ or [NTf ₂] ⁻)	1.4[4]	766[10]	2.12[2]
Dicyanamide ([dca] ⁻)	1.02[6]	Low (inferred)[11]	High (inferred)[6]
Hexafluorophosphate ([PF ₆] ⁻)	Not specified	High (solid at 25°C)	Low (solid at 25°C)
Tetrafluoroborate ([BF ₄] ⁻)	0.896[9]	High (solid at 25°C)	Low (solid at 25°C)
Chloride ([Cl] ⁻)	~1.08[1]	High (solid at 25°C)	Low (solid at 25°C)[1]
Trifluoromethylsulfonate ([OTf] ⁻)	Not specified	Higher than [TFSI] ⁻ [12]	Lower than [TFSI] ⁻ [12]
Butyl Sulfate ([BuSO ₄] ⁻)	Not specified	Not specified	Not specified

Experimental Protocols

To ensure the reproducibility and accuracy of the data presented, standardized experimental protocols are essential. The following are detailed methodologies for key experiments cited in the comparison.

Synthesis of 1-Butyl-1-methylpyrrolidinium Based Ionic Liquids

A common synthetic route for preparing **1-Butyl-1-methylpyrrolidinium** based ionic liquids involves a two-step process:

- Quaternization: 1-methylpyrrolidine is reacted with a butyl halide (e.g., 1-chlorobutane or 1-bromobutane) to form the **1-Butyl-1-methylpyrrolidinium** halide salt.[1] This reaction is typically carried out under reflux in a suitable solvent.

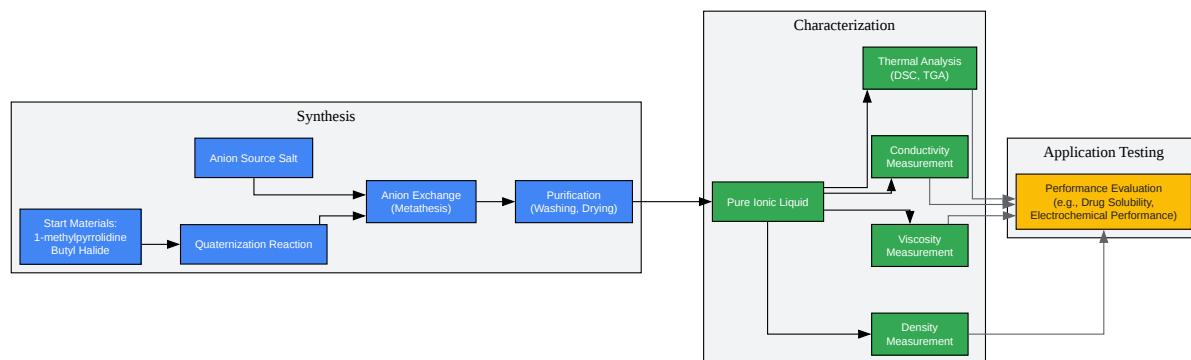
- Anion Exchange (Metathesis): The resulting halide salt is then reacted with a salt containing the desired anion (e.g., lithium bis(trifluoromethylsulfonyl)imide for $[TFSI]^-$). This anion exchange reaction is often performed in a solvent in which the newly formed inorganic salt (e.g., LiCl) is insoluble, allowing for its removal by filtration.

Measurement of Physicochemical Properties

- Density: Density is typically measured using a vibrating tube densimeter.[11] The instrument should be calibrated with standard fluids, and the sample temperature must be precisely controlled.
- Viscosity: The viscosity of ionic liquids can be determined using various types of viscometers, including falling-ball, vibrating-wire, or rotational viscometers.[1] Measurements are taken at a controlled temperature after calibration with viscosity standards.
- Conductivity: Ionic conductivity is measured using a conductivity meter with a calibrated probe. The sample is placed in a temperature-controlled cell, and the conductivity is recorded.
- Melting Point and Thermal Decomposition: Differential Scanning Calorimetry (DSC) is a common technique to determine the melting point and other thermal transitions.[11] Thermogravimetric Analysis (TGA) is used to determine the thermal stability and decomposition temperature of the ionic liquid by measuring its mass change as a function of temperature.[5]

Visualizing the Experimental Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of **1-Butyl-1-methylpyrrolidinium** based ionic liquids.



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